

1-Bromo-3-chloro-2-methylpropane molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-3-chloro-2-methylpropane

Cat. No.: B103949

[Get Quote](#)

Technical Data Sheet: 1-Bromo-3-chloro-2-methylpropane

Audience: Researchers, scientists, and drug development professionals.

This document provides core chemical data for **1-Bromo-3-chloro-2-methylpropane**, a halogenated alkane used as a building block in organic synthesis.

Chemical Properties

The fundamental molecular properties of **1-Bromo-3-chloro-2-methylpropane** have been determined and are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and reaction planning.

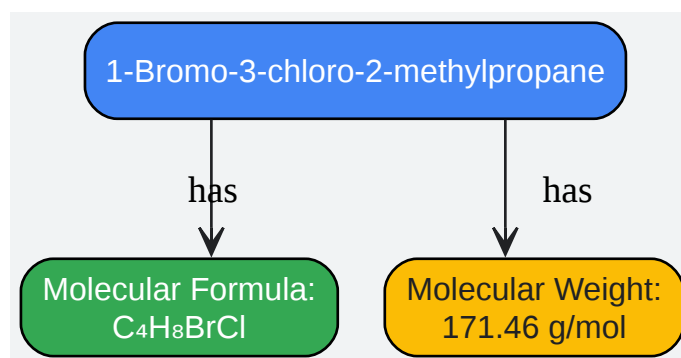
Property	Value	Citations
Molecular Formula	C ₄ H ₈ BrCl	[1] [2] [3]
Molecular Weight	171.46 g/mol	[2] [3] [4]
CAS Number	6974-77-2	[1] [3]

Experimental Protocols

No experimental protocols were cited in the generation of this data sheet. The provided information is based on established chemical knowledge and computational chemistry models.

Data Visualization

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



[Click to download full resolution via product page](#)

Caption: Relationship between **1-Bromo-3-chloro-2-methylpropane** and its key molecular properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. weylchem.com [weylchem.com]
- 2. 1-Bromo-3-chloro-2-methylpropane | CymitQuimica [cymitquimica.com]
- 3. parchem.com [parchem.com]
- 4. (2S)-1-bromo-3-chloro-2-methylpropane | C₄H₈BrCl | CID 5479122 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [1-Bromo-3-chloro-2-methylpropane molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b103949#1-bromo-3-chloro-2-methylpropane-molecular-formula-and-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com